

An In-depth Technical Guide to the Isomers of Dipropylene Glycol Ethyl Ether

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Compound of Interest

Compound Name: *dipropylene glycol ethyl ether*

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This technical guide provides a comprehensive overview of the isomers of **dipropylene glycol ethyl ether** (DPGEE), a versatile solvent with numerous applications in industrial and pharmaceutical formulations. This document details the structural isomers, their physicochemical characteristics, synthesis pathways, and relevant experimental protocols for their separation and identification.

Introduction to Dipropylene Glycol Ethyl Ether

Dipropylene glycol ethyl ether is a member of the P-series glycol ethers, produced from the reaction of propylene oxide and ethanol.[1][2] It is a clear, colorless liquid with a mild, ethereal odor.[1] Commercial DPGEE is not a single compound but a mixture of structural isomers, which is a critical consideration in applications where specific isomer properties are important.[3] Its utility as a solvent is derived from its bifunctional nature, possessing both ether and alcohol functionalities, which allows it to dissolve a wide range of substances.[1]

Isomers of Dipropylene Glycol Ethyl Ether

The synthesis of **dipropylene glycol ethyl ether** involves the reaction of propylene glycol ethyl ether with propylene oxide.[4] Due to the asymmetric nature of propylene oxide, this reaction can result in the formation of four primary structural isomers. The ether linkage can be between the primary and secondary carbons of the two propylene glycol units in different configurations.

The four principal isomers of **dipropylene glycol ethyl ether** are:

- 1-(2-ethoxypropoxy)propan-2-ol
- 2-(2-ethoxypropoxy)propan-1-ol
- 1-ethoxy-2-(2-hydroxypropoxy)propane
- 2-ethoxy-1-(2-hydroxypropoxy)propane

The commercial product is typically a mixture of these isomers.[3]

Physicochemical Characteristics of DPGEE Isomers

Quantitative data for the individual isomers of **dipropylene glycol ethyl ether** are not extensively reported in publicly available literature. The table below summarizes the available data for the commercial mixture and for the closely related propylene glycol ethyl ether, which serves as a precursor.

Table 1: Physicochemical Properties of **Dipropylene Glycol Ethyl Ether** (Commercial Mixture)

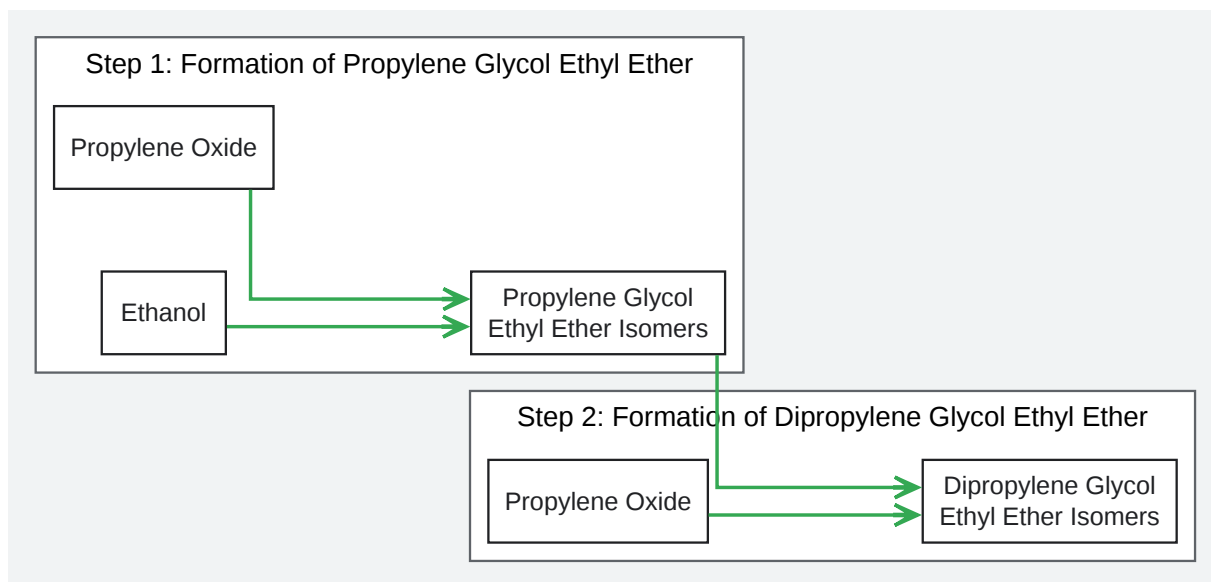
Property	Value
CAS Number	15764-24-6[5]
Molecular Formula	C ₈ H ₁₈ O ₃ [5]
Molecular Weight	162.23 g/mol [5]
Appearance	Colorless liquid[1]
Boiling Point	223.5 ± 15.0 °C (at 760 Torr)[5]
Density	0.945 ± 0.06 g/cm ³ (at 20 °C, 760 Torr)[5]
Flash Point	89.0 ± 20.4 °C[5]
Vapor Pressure	0.019 mmHg (at 25 °C)[5]
Refractive Index	1.4100 (estimate)[5]
Water Solubility	Miscible

Table 2: Physicochemical Properties of 1-Ethoxy-2-propanol (a precursor)

Property	Value
CAS Number	1569-02-4[6]
Molecular Formula	C5H12O2[6]
Molecular Weight	104.15 g/mol [6]
Appearance	Clear, colorless liquid[6]
Boiling Point	132 °C[6]
Melting Point	-59 °C[6]
Density	0.9028 g/cm ³ (at 20 °C)[6]
Flash Point	42 °C[7]
Vapor Pressure	4 mmHg (at 25 °C)[6]
Refractive Index	1.405-1.409[7]
Water Solubility	Soluble[6]

Synthesis of Dipropylene Glycol Ethyl Ether Isomers

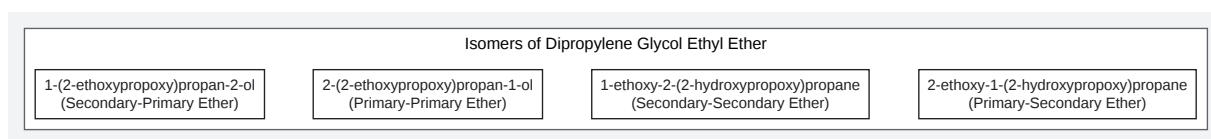
The industrial synthesis of **dipropylene glycol ethyl ether** involves a two-step process.[4] The first step is the formation of propylene glycol ethyl ether from the reaction of ethanol with propylene oxide. The resulting mixture of propylene glycol ethyl ether isomers then reacts with another molecule of propylene oxide to yield the isomers of **dipropylene glycol ethyl ether**. [4] This process is typically base-catalyzed.[4]



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Caption: General synthesis pathway for **dipropylene glycol ethyl ether**.

The structures of the four primary isomers are depicted below.



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Caption: The four primary structural isomers of **dipropylene glycol ethyl ether**.

Experimental Protocols

Separation and Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The separation and quantification of **dipropylene glycol ethyl ether** isomers are typically achieved using gas chromatography coupled with mass spectrometry (GC-MS).^{[3][8]}

Objective: To separate and identify the isomers of **dipropylene glycol ethyl ether** in a sample.

Instrumentation:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID) or Mass Spectrometer (MS)
- Capillary Column: A polar capillary column, such as one with a polyethylene glycol (wax) stationary phase, is recommended for the separation of these isomers.^[9] An HP-5 or equivalent column (30m x 0.25mm x 0.25µm) can also be used.^[8]

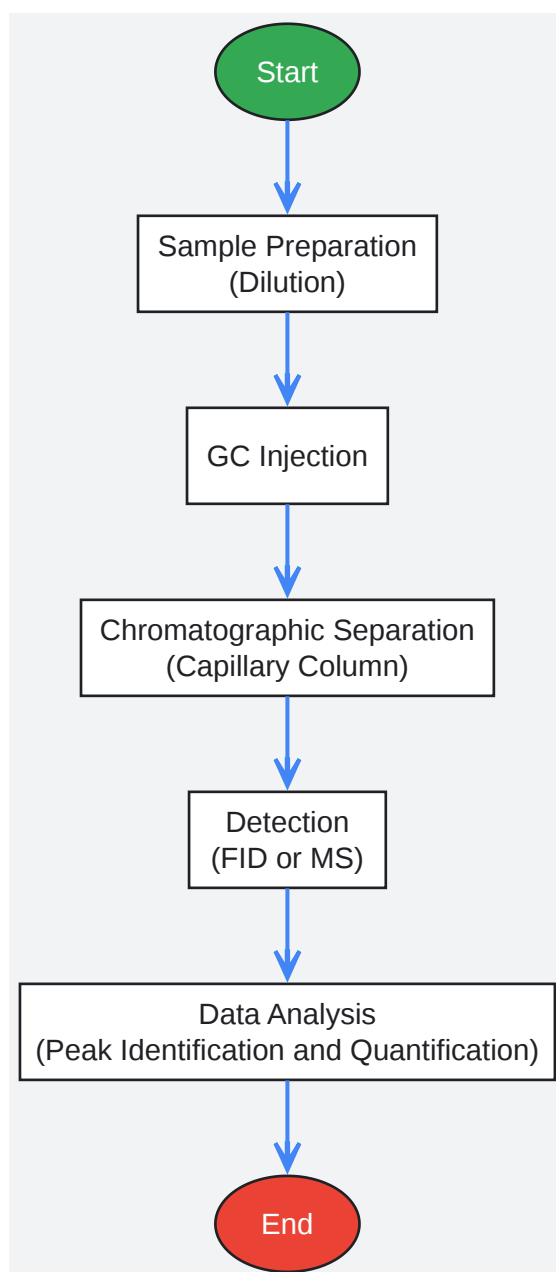
Reagents:

- DPGEE sample
- High-purity helium or hydrogen as carrier gas
- Solvent for dilution (e.g., methanol, isopropanol)

Procedure:

- Sample Preparation: Prepare a dilute solution of the DPGEE sample in a suitable solvent.
- GC Conditions:
 - Injector Temperature: 250 °C^[8]
 - Oven Temperature Program: An initial temperature of 70 °C held for 10 minutes, followed by a ramp of 10 °C/min to 280 °C, and a final hold for 5 minutes.^[8]
 - Carrier Gas Flow Rate: 1.5 mL/min^[8]
 - Split Ratio: 20:1^[8]
- MS Conditions (if applicable):

- Ionization Mode: Electron Ionization (EI)[8]
- Ionization Voltage: 70 eV[8]
- Scan Range: 29-370 amu[8]
- Data Analysis: Identify the individual isomers based on their retention times and mass spectra. The mass spectra can be compared to library data for confirmation.



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